

Literature Review of Phenylalanine Derivatives: The Case of (R)-Phe-A110/B319

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Compound of Interest		
Compound Name:	(R)-Phe-A110/B319	
Cat. No.:	B15560694	Get Quote

A comprehensive search of publicly available scientific literature and chemical databases for the specific phenylalanine derivative "(R)-Phe-A110/B319" did not yield any direct results. This suggests that "(R)-Phe-A110/B319" may be a proprietary compound name, an internal research code not yet disclosed in public literature, a very recent discovery that has not been published, or a potential misnomer.

While a detailed analysis of "**(R)-Phe-A110/B319**" is not possible due to the absence of specific data, a broader review of phenylalanine derivatives provides context for the potential significance and application of such a compound in drug discovery and development. Phenylalanine and its derivatives are a crucial class of molecules in medicinal chemistry, valued for their role as building blocks for peptides and small-molecule drugs.[1][2]

The Role of Phenylalanine Derivatives in Drug Development

Phenylalanine is an essential amino acid that serves as a precursor for several key neurotransmitters, including dopamine and norepinephrine.[3][4] Its rigid structure is often exploited by medicinal chemists to design molecules that can interact with specific biological targets. Modifications to the phenylalanine scaffold can enhance properties such as binding affinity, metabolic stability, and bioavailability.[1][5]

Researchers utilize various strategies to modify the basic phenylalanine structure for therapeutic purposes:



- Halogenation: The introduction of halogen atoms, such as fluorine or bromine, onto the
 phenyl ring is a common strategy.[1][6][7] Fluorinated phenylalanine derivatives, for example,
 are used to improve the biophysical and chemical properties of bioactive molecules.[7] An
 example is the use of fluorinated derivatives in the development of positron emission
 tomography (PET) imaging agents for tumor detection.[7]
- Acetylation: The addition of an acetyl group can influence a compound's solubility and bioavailability, making acetylated phenylalanine derivatives versatile molecules for synthetic chemists.[6]
- β-Phenylalanine Derivatives (β-PAD): These derivatives, where the amino group is attached to the second carbon from the carboxyl group, offer greater stability than their natural α-amino acid counterparts.[2] They are of significant interest as components of drugs and as starting materials for synthesizing key compounds in various therapeutic areas, including oncology and Alzheimer's disease.[2]

General Synthetic Approaches and Applications

The synthesis of phenylalanine derivatives is a well-established field, with numerous methods available to create a diverse range of structures.[2] These compounds have been successfully incorporated into a variety of therapeutic agents. For instance, β-phenylalanine derivatives have been utilized in the synthesis of antiviral and anticancer agents.[2] Other derivatives, such as Boronophenylalanine (BPA), are used in neutron capture therapy.[3]

Conclusion

While the specific compound **(R)-Phe-A110/B319** remains elusive in the current body of scientific literature, the extensive research into other phenylalanine derivatives underscores the potential importance of this class of molecules. Innovations in the synthesis and application of these compounds continue to drive the development of new therapeutics.[2][6]

Further investigation into "**(R)-Phe-A110/B319**" would require access to proprietary information or future publications that disclose its structure, synthesis, and biological activity. Without this information, a detailed technical guide with quantitative data, experimental protocols, and signaling pathway diagrams cannot be constructed.



Should information on a specific, publicly documented phenylalanine derivative be of interest, a similar in-depth analysis could be performed.

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